

An In-depth Technical Guide to the Thermochemical Data of Selenium Tetrabromide

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Compound of Interest

Compound Name: *Selenium tetrabromide*

CAS No.: 7789-65-3

Cat. No.: B1594642

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermochemical data for **selenium tetrabromide** (SeBr₄). It includes known quantitative data, detailed experimental protocols for its synthesis, and the methodology used for the determination of its enthalpy of formation. This document also highlights the current gaps in the literature regarding a complete thermochemical profile of this compound, presenting opportunities for future research.

Core Thermochemical and Physical Data

Quantitative data for **selenium tetrabromide** is sparse in the existing literature. While the enthalpy of formation has been determined, key data points such as standard molar entropy and heat capacity are not readily available. The known physical and thermochemical properties are summarized below.

Table 1: Physical Properties of **Selenium Tetrabromide**

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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Table 2: Thermochemical Data for Crystalline **Selenium Tetrabromide** (at 298.15 K)

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Experimental Protocols

Synthesis of Selenium Tetrabromide

Selenium tetrabromide can be synthesized by the direct reaction of elemental selenium with excess bromine.^[1] The reaction is typically carried out in a solvent to control the reaction rate and facilitate the separation of the product.

Materials and Equipment:

- Pure powdered selenium (Se)

- Pure liquid bromine (Br_2)
- Carbon disulfide (CS_2), dry
- Round-bottom flask with a gas inlet/outlet and a dropping funnel
- Magnetic stirrer
- Inert gas supply (e.g., dry nitrogen or argon)
- Schlenk line or similar apparatus for handling air-sensitive materials

Procedure:

- **Setup:** A round-bottom flask is charged with a suspension of 1 part by weight of pure powdered selenium in approximately 2.5 parts by volume of dry carbon disulfide. The flask is equipped with a magnetic stir bar and a dropping funnel. The system is flushed with a dry, inert gas.
- **Reaction:** While stirring the selenium suspension, 5 parts by weight of pure bromine are slowly added from the dropping funnel. The reaction is exothermic and should be controlled by the rate of bromine addition.
- **Precipitation:** As the reaction proceeds, finely crystalline, yellow-orange **selenium tetrabromide** precipitates from the solution.
- **Isolation:** Once the bromine addition is complete, the dropping funnel is replaced with a gas inlet tube. A stream of dry, inert gas is passed through the suspension to drive off the carbon disulfide solvent and any excess unreacted bromine.
- **Storage:** The resulting solid **selenium tetrabromide** is highly moisture-sensitive and should be rapidly transferred to a tightly sealed container under an inert atmosphere for storage.

Determination of Enthalpy of Formation via Solution Calorimetry

The standard enthalpy of formation of **selenium tetrabromide** was determined using solution calorimetry. This technique involves measuring the heat change (q) when a substance is dissolved in a suitable solvent. By designing a thermochemical cycle based on Hess's Law, the enthalpy of formation can be calculated. While the specific details of the original experiment are not available, a general protocol for such a determination is outlined below.

Principle: The enthalpy of formation of $\text{SeBr}_4(\text{s})$ corresponds to the reaction: $\text{Se}(\text{s, gray}) + 2 \text{Br}_2(\text{l}) \rightarrow \text{SeBr}_4(\text{s})$

Direct measurement of this reaction's enthalpy is difficult. Instead, a thermochemical cycle is constructed where the enthalpies of more easily measured reactions are used. A plausible cycle would involve dissolving the reactants (Se and Br_2) and the product (SeBr_4) in the same solvent system and measuring the respective enthalpies of solution (ΔH_{soln}).

Equipment:

- Isoperibol or adiabatic solution calorimeter
- High-precision thermometer (e.g., platinum resistance or quartz oscillator)
- Stirrer
- Calibration heater
- Sealed glass ampoules for reactive samples

General Procedure:

- Calorimeter Calibration: The heat capacity of the calorimeter (C_{cal}) is determined by performing a reaction with a known enthalpy change (e.g., dissolution of KCl or neutralization of TRIS) or by using an integrated electrical heater to dissipate a known quantity of energy.
- Measurement of Enthalpy of Solution of SeBr_4 :
 - A precisely weighed amount of SeBr_4 is sealed in a thin-walled glass ampoule under an inert atmosphere.

- The calorimeter vessel is charged with a suitable solvent (e.g., an aqueous solution capable of hydrolyzing SeBr_4 in a well-defined reaction).
- The system is allowed to reach thermal equilibrium.
- The ampoule is broken, initiating the dissolution and hydrolysis of SeBr_4 . The temperature change (ΔT) is meticulously recorded until a stable final temperature is reached.
- The heat of the reaction (q_1) is calculated using: $q_1 = -C_{\text{cal}} * \Delta T$. The molar enthalpy of solution (ΔH_1) is then determined.
- Measurement of Enthalpy of Solution for Reactants:
 - Similar calorimetric experiments are performed for the elemental reactants, selenium and bromine, in the same solvent system to obtain their respective molar enthalpies of solution (ΔH_2 for Se and ΔH_3 for Br_2).
- Calculation using Hess's Law: The standard enthalpy of formation (ΔH_f°) of SeBr_4 is calculated from the measured enthalpies of the reactions within the thermochemical cycle. The exact formula depends on the specific reaction pathway chosen for the cycle.

Visualizations

The logical and experimental workflows can be visualized using the following diagrams.



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Caption: Synthesis of **Selenium Tetrabromide** from elemental precursors and its subsequent thermal decomposition pathway in the gas phase.



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Caption: General experimental workflow for determining the standard enthalpy of formation of SeBr_4 using solution calorimetry.

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References

- 1. Selenium tetrabromide - Wikipedia [en.wikipedia.org]
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